

Technical Guide: Physical Properties & Engineering of 2,6-Dimethyloxan-4-amine Derivatives

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Compound of Interest

Compound Name: *N*-(1-Methoxypropan-2-yl)-2,6-dimethyloxan-4-amine

Cat. No.: B13294675

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Executive Summary: The "Polar Lipophilic" Scaffold

In modern medicinal chemistry, 2,6-dimethyloxan-4-amine (systematically 2,6-dimethyltetrahydro-2H-pyran-4-amine) represents a high-value pharmacophore.^[1] It serves as a bioisostere for cyclohexylamines and piperidines, offering a strategic advantage: modulation of lipophilicity (LogP) and basicity (pKa) without sacrificing steric bulk.

This guide details the physicochemical behavior of this scaffold. Unlike simple aliphatic amines, the 2,6-dimethyloxan-4-amine core exhibits complex stereochemical behavior that directly dictates its solubility, metabolic stability, and receptor binding affinity.^[1]

Key Physical Differentiators

Property	2,6-Dimethyloxan-4-amine Core	Cyclohexylamine (Reference)	Impact on Drug Design
pKa (Conj. ^[1] Acid)	8.8 – 9.2	~10.6	Reduced basicity improves membrane permeability and reduces hERG liability.
LogP	~0.2 – 0.8	~1.5	Ether oxygen lowers lipophilicity, improving solubility in aqueous media while maintaining hydrophobic contacts via methyls.
Conformation	Rigid Chair	Flexible Chair	2,6-Methyl groups "anchor" the conformation, reducing entropic penalty upon binding.

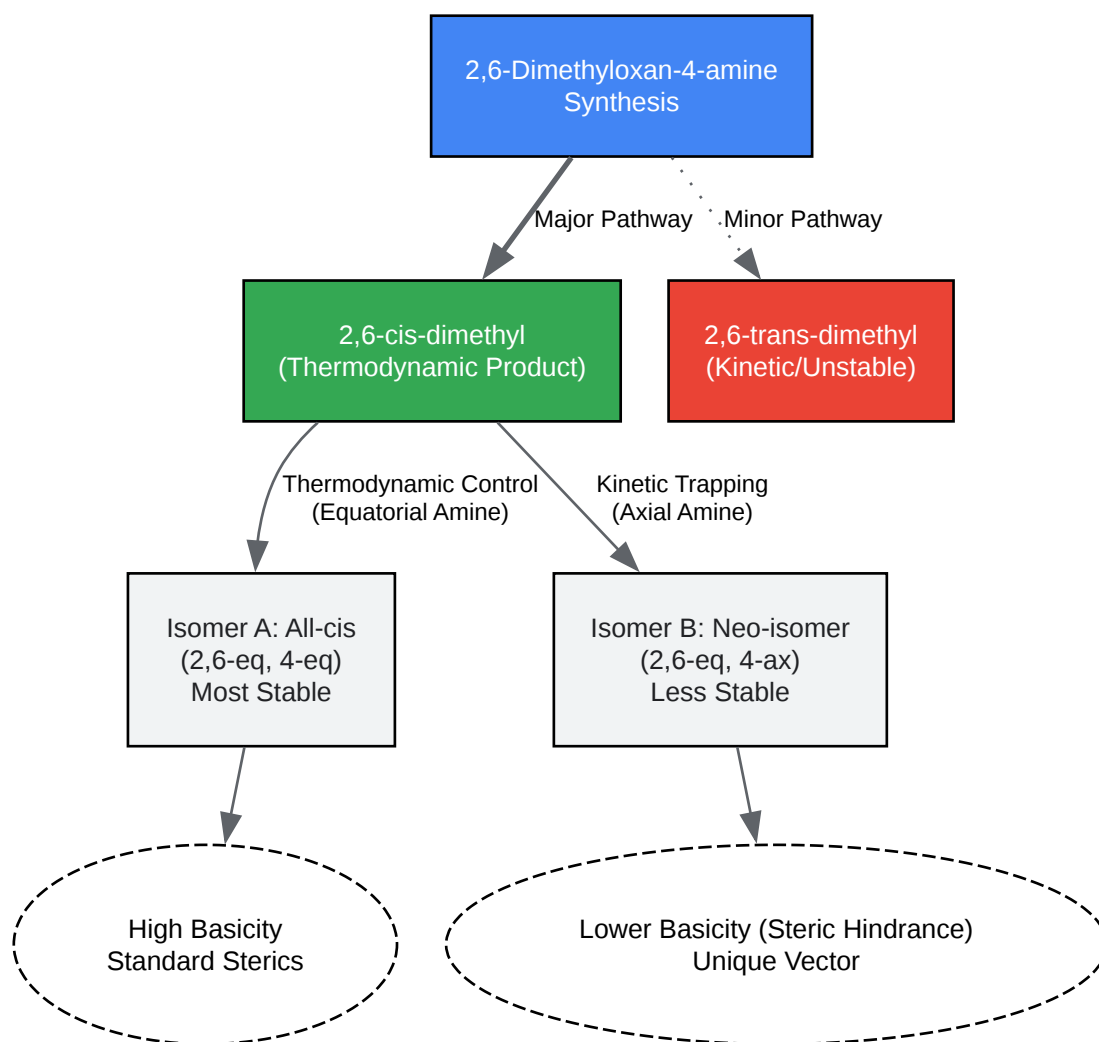
Structural Architecture & Stereochemistry

The physical properties of these derivatives are governed entirely by their stereochemistry. The 2,6-dimethyl substitution pattern creates a "locking" effect on the pyran ring.

The Anchoring Effect

The thermodynamic preference for the methyl groups at positions 2 and 6 to adopt an equatorial orientation is the primary driving force. This forces the ring into a specific chair conformation. Consequently, the amine at position 4 can exist in two distinct diastereomeric forms relative to the methyls.

Stereochemical Hierarchy (DOT Visualization)



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Figure 1: Stereochemical hierarchy of the scaffold.[1] The 2,6-cis-dimethyl arrangement is the requisite anchor for stable derivatives.[1]

Isomer Characterization

- Isomer A (2,6-cis, 4-equatorial): The amine projects into the same plane as the methyls (all-equatorial).[1] This is the primary target for most libraries due to stability.
- Isomer B (2,6-cis, 4-axial): The amine projects perpendicular to the ring.[1] While less stable due to 1,3-diaxial interactions with ring protons, this isomer is critical when the drug target requires a specific vector (e.g., projecting into a deep pocket).

Physicochemical Profile

Basicity (pKa) Modulation

The ether oxygen at position 1 exerts a negative inductive effect (-I) through the sigma framework, withdrawing electron density from the nitrogen atom at position 4.

- Mechanism: The electron-withdrawing oxygen stabilizes the free base relative to the protonated ammonium species, thereby lowering the pKa.
- Data Point: While cyclohexylamine has a pKa of ~10.6, 2,6-dimethyloxan-4-amine derivatives typically exhibit pKa values in the 8.8 – 9.2 range.[\[1\]](#)
- Implication: At physiological pH (7.4), a larger fraction of the oxan-4-amine exists in the neutral (unprotonated) state compared to cyclohexylamine.[\[1\]](#) This significantly enhances passive membrane permeability (P_{app}) and blood-brain barrier (BBB) penetration.[\[1\]](#)

Lipophilicity (LogP/LogD)

The "Magic Methyl" effect is prominent here.

- Core Pyran: The oxygen atom reduces LogP by ~1.0 unit vs. cyclohexane.
- Methyl Compensation: Adding two methyl groups restores some lipophilicity (+0.5 per methyl), resulting in a "Goldilocks" zone—lipophilic enough to bind hydrophobic pockets, but polar enough to remain soluble.

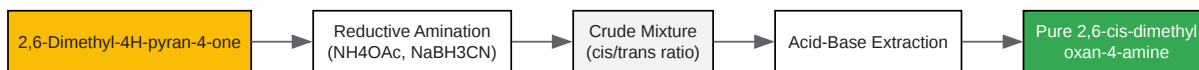
Boiling Point & Density

- Density: ~0.94 - 0.98 g/cm³ (Higher than cyclohexyl analogs due to oxygen mass).[\[1\]](#)
- Boiling Point: Estimated at 170–180°C at atmospheric pressure (based on N-methyl analog data).[\[1\]](#) Note: 4-aminotetrahydropyran boils at ~60°C under reduced pressure, but derivatives are significantly less volatile.[\[1\]](#)

Synthesis & Purification Protocols

To study these physical properties, one must isolate pure stereoisomers. The following protocol utilizes a reductive amination approach that favors the thermodynamic product.

Workflow Visualization (DOT)



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Figure 2: Synthesis pathway favoring the thermodynamic stereoisomer.

Experimental Protocol: Reductive Amination

Objective: Synthesis of 2,6-cis-dimethyltetrahydro-2H-pyran-4-amine.

- Reagents: 2,6-dimethyltetrahydro-4H-pyran-4-one (1.0 eq), Ammonium Acetate (10.0 eq), Sodium Cyanoborohydride (0.7 eq), Methanol (0.5 M).
- Procedure:
 - Dissolve ketone and ammonium acetate in MeOH. Stir at 25°C for 2 hours to form the imine in situ.
 - Cool to 0°C. Add NaBH₃CN portion-wise.
 - Allow to warm to 25°C and stir for 16 hours.
- Workup (Critical for Property Analysis):
 - Quench with conc. HCl to pH < 2 (destroy excess hydride and protonate amine).
 - Extract with Et₂O (removes non-basic impurities/unreacted ketone). Discard organic layer.
 - Basify aqueous layer to pH > 12 with NaOH pellets.
 - Extract with DCM (3x). The amine is now in the organic layer.
 - Dry (Na₂SO₄) and concentrate.
- Validation: ¹H NMR should show the methine proton at C4.

- Axial proton (Equatorial amine): ~2.8 ppm (tt, $J = 11, 4$ Hz). Large coupling constant indicates trans-diaxial relationship with C3/C5 protons.[\[1\]](#)

Analytical Characterization Methods

To validate the physical properties in your own lab, use these self-validating methods.

pKa Determination (Potentiometric Titration)

Do not rely on calculated values.

- System: SiriusT3 or manual potentiometer.
- Solvent: Water (CO₂-free) at 25°C.
- Ionic Strength: 0.15 M KCl (physiological mimic).
- Protocol: Titrate 0.5 mg of sample from pH 2.0 to pH 12.0. Look for the inflection point.
- Expected Result: Inflection at pH ~9.0.

LogD Shake-Flask Method

- Phases: 1-Octanol (saturated with buffer) / Phosphate Buffer (pH 7.4).[\[1\]](#)
- Method:
 - Dissolve compound in buffer (known concentration, Absorbance A_{initial}).
 - Add equal volume of octanol.
 - Shake for 1 hour; centrifuge to separate phases.
 - Measure Absorbance of aqueous phase (A_{final}).
 - Calculation: $\text{LogD} = \text{Log}_{10}((A_{\text{initial}} - A_{\text{final}}) / A_{\text{final}})$.[\[1\]](#)

References

- PubChem. 4-Aminotetrahydropyran Compound Summary. National Library of Medicine. [\[Link\]](#)

- Morgenthaler, M., et al. (2007). Predicting and tuning physicochemical properties in lead optimization: Amine basicity. ChemMedChem. (Discusses the inductive effect of ether oxygen on amine pKa). [\[Link\]](#)
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Sources

- 1. CAS 38041-19-9: 4-Aminotetrahydropyran | CymitQuimica [cymitquimica.com]
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